

# oxine-copper residue levels vs MRL standards

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## Compound Focus: Oxine-copper

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## Oxine-Copper Residue Data and Analysis

A 2024 study established a sensitive analytical method and investigated the dissipation and terminal residues of **oxine-copper** in cucumber and watermelon under field conditions. The key findings and methodologies are summarized below [1].

**Experimental Protocol** The study used a rigorous analytical procedure known as the **QuEChERS** method followed by UPLC-MS/MS analysis [1]:

- **Extraction:** A 10 g homogenized sample was weighed and shaken with 20 mL of acetonitrile. Then, 3 g of sodium chloride (NaCl) and 2 g of magnesium sulfate (MgSO<sub>4</sub>) were added to induce phase separation [1].
- **Purification:** A 1.5 mL aliquot of the extraction solution was cleaned using a dispersive solid-phase extraction (d-SPE) tube containing mixtures of primary secondary amine (PSA) and MgSO<sub>4</sub> [1].
- **Analysis:** The purified extract was analyzed using UPLC-MS/MS with a HILIC column. Detection was performed using multiple reaction monitoring (MRM) in negative ion mode [1].
- **Method Validation:** The method was validated with good linearity ( $R^2 \geq 0.9980$ ), recoveries ranging from 75.5% to 95.8%, and a low limit of quantification (LOQ) of **0.01 mg/kg** [1].

**Residue Study Results** The table below summarizes the residue behavior of **oxine-copper** from the field trials:

Aspect	Cucumber	Watermelon
Dissipation Half-life	1.77 - 2.11 days [1]	3.57 - 4.68 days [1]
Terminal Residue Range	<0.01 - 0.264 mg/kg [1]	<0.01 - 0.0641 mg/kg [1]

The study concluded that the long-term dietary risk from these residue levels was low, with a risk probability of 64.11%, indicating no significant health concern for the general population [1].

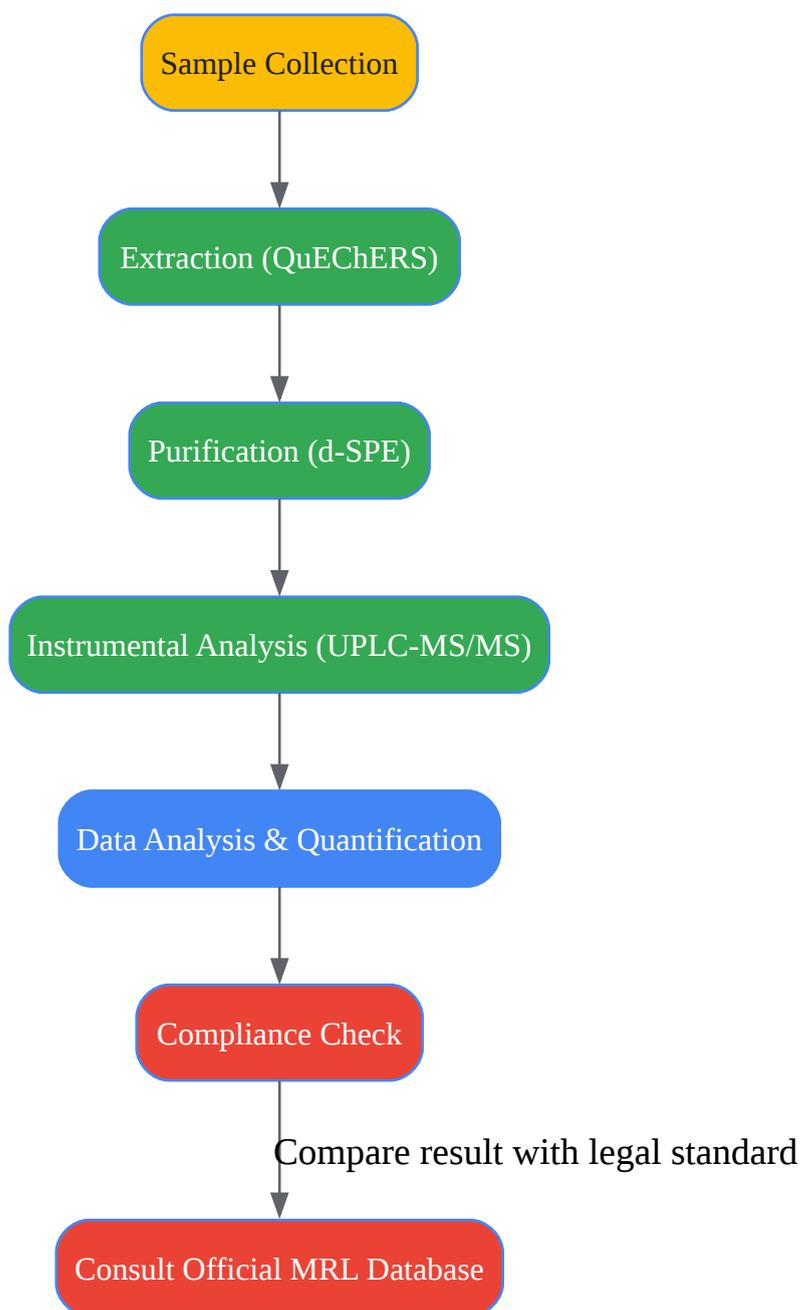
## A Key Consideration: MRL vs. MRPL

In your research, it is important to distinguish between an **MRL (Maximum Residue Limit)** and an **MRPL (Minimum Required Performance Limit)** [2]:

- An **MRL** is the maximum level of a pesticide residue legally permitted in food, based on toxicological and agricultural practice data [2] [3].
- An **MRPL** is a technical detection threshold for banned substances that have no permissible level in food. It ensures that laboratories can detect these substances at trace levels and is not based on toxicology [2].

## Suggested Workflow for Residue Analysis

The following diagram outlines the general workflow for determining pesticide residues and compliance, based on the methodologies discussed:



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## References

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2. Detailed Review: MRL vs MRPL in Food Safety and Residue Monitoring [linkedin.com]
3. Maximum residue limit - Wikipedia [en.wikipedia.org]

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